

Structural Elucidation of N-(4-methoxypentyl)cyclopropanamine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: N-(4-methoxypentyl)cyclopropanamine

Cat. No.: B13579691

[Get Quote](#)

A Comprehensive Analytical Framework for Drug Development

Executive Summary

The precise structural elucidation of **N-(4-methoxypentyl)cyclopropanamine** (C₉H₁₉NO) is a critical quality gate in the synthesis of pharmaceutical intermediates, particularly for NMDA receptor antagonists and antiviral scaffolds. This guide provides a rigorous, self-validating analytical workflow to confirm the connectivity, purity, and stereochemistry of this secondary amine.

The molecule features two distinct steric domains: a strained cyclopropyl moiety and a flexible 4-methoxypentyl chain containing a chiral center at C4. This guide addresses the specific challenge of distinguishing the aliphatic methylene signals and validating the position of the ether linkage.

Chemical Profile[1][2][3][4][5][6]

- IUPAC Name: **N-(4-methoxypentyl)cyclopropanamine**

- CAS Number: 1251085-62-7
- Molecular Formula: C₉H₁₉NO^[1]
- Molecular Weight: 157.25 g/mol ^[1]
- SMILES: COC(C)CCCNC1CC1

Analytical Strategy & Workflow

To ensure authoritative identification, we employ a "Triangulation Strategy" where Mass Spectrometry establishes the formula, NMR establishes connectivity, and Chiral HPLC addresses stereoisomerism.

Figure 1: Structural Elucidation Decision Matrix



[Click to download full resolution via product page](#)

Caption: The stepwise logical flow from crude isolation to certified structural validation.

Mass Spectrometry (MS) Analysis

High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm elemental composition and degree of unsaturation.

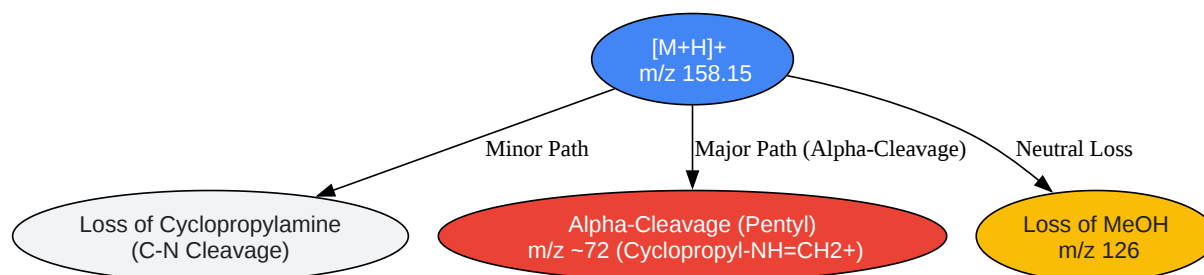
- Method: Electrospray Ionization (ESI) in Positive Mode.
- Expected [M+H]⁺:m/z 158.1539 (Calculated for C₉H₂₀NO⁺).
- Interpretation: The presence of a single nitrogen suggests an odd molecular weight (157 Da), resulting in an even [M+H]⁺ ion.

Fragmentation Logic (MS/MS)

The fragmentation pattern of secondary amines is predictable and serves as a structural fingerprint.

- Alpha-Cleavage (Amine): Cleavage adjacent to the nitrogen is the dominant pathway.
- Cyclopropyl Ring Opening: The strained ring often leads to specific losses or ring-opening rearrangements.

Figure 2: Proposed Fragmentation Pathway



[Click to download full resolution via product page](#)

Caption: ESI-MS/MS fragmentation pathways focusing on the stability of the iminium ion intermediate.

NMR Spectroscopy: The Gold Standard

NMR provides the definitive map of the carbon skeleton. The cyclopropyl group and the methoxy-substituted chain have distinct chemical shifts that allow for rapid verification.

¹H NMR Assignment (500 MHz, CDCl₃)

The cyclopropyl protons are the most diagnostic, appearing at very high field (0.3–0.6 ppm).

Position	Group	Shift (δ , ppm)	Multiplicity	Integration	Diagnostic Note
1'	Cyclopropyl CH	2.10 – 2.15	Multiplet	1H	Alpha to Nitrogen
2', 3'	Cyclopropyl CH ₂	0.30 – 0.50	Multiplet	4H	Key Identifier: High field roof-effect
1	N-CH ₂ (Pentyl)	2.65	Triplet (J=7Hz)	2H	Coupled to C2-CH ₂
2, 3	Alkyl CH ₂	1.40 – 1.60	Multiplet	4H	Overlapping methylene envelope
4	CH-O (Methine)	3.25 – 3.35	Multiplet	1H	Deshielded by Oxygen
4-OMe	O-CH ₃	3.32	Singlet	3H	Sharp singlet, confirms ether
5	Terminal CH ₃	1.12	Doublet (J=6Hz)	3H	Coupled to C4-H
NH	Amine H	1.50 (varies)	Broad Singlet	1H	Exchangeable with D ₂ O

2D NMR Correlations

To resolve the aliphatic chain (Positions 2 and 3) and confirm the position of the methoxy group:

- COSY (Correlation Spectroscopy):
 - Trace the spin system: Cyclopropyl-CH $\leftrightarrow$ Cyclopropyl-CH₂.
 - Trace the chain: N-CH₂ (1) $\leftrightarrow$ CH₂ (2) $\leftrightarrow$ CH₂ (3) $\leftrightarrow$ CH (4) $\leftrightarrow$ CH₃ (5).

- Validation: The doublet methyl at C5 must correlate only with the methine at C4.
- HMBC (Heteronuclear Multiple Bond Correlation):
 - Critical Check: The O-Methyl singlet (3.32 ppm) must show a strong correlation to the C4 carbon (~76 ppm). This rules out isomeric impurities where the methoxy might be at C1 or C5.

Stereochemical Analysis (Chirality)

The molecule contains a chiral center at C4 of the pentyl chain. Synthetic routes often produce a racemate unless chiral starting materials (e.g., (R)-propylene oxide derivatives) are used.

Protocol: Enantiomeric Excess Determination

Since the molecule is an ether, derivatization with Mosher's acid chloride is not directly possible without cleaving the ether. Therefore, Chiral HPLC is the required method.

- Column: Chiralpak IG or AD-H (Amylose-based).
- Mobile Phase: Hexane : Isopropyl Alcohol : Diethylamine (90:10:0.1).
- Detection: UV at 210 nm (low sensitivity due to lack of chromophore) or Refractive Index (RI) / ELSD.
- Success Criteria: Baseline separation of enantiomers (Resolution $R_s > 1.5$).

Experimental Protocols

Sample Preparation for NMR

Objective: Eliminate concentration effects and water peaks.

- Weigh 10-15 mg of the oil/solid into a clean vial.
- Add 0.6 mL of CDCl_3 (containing 0.03% TMS).
- Add 1 drop of D_2O (Optional) to exchange the NH proton and simplify the spectrum if the amine peak overlaps with alkyl signals.

- Filter through a cotton plug into the NMR tube to remove inorganic salts (e.g., K₂CO₃ from synthesis).

Synthesis of Reference Standard (Brief)

To validate the elucidation, a reference standard is often synthesized via Reductive Amination:

- Reactants: Cyclopropylamine (1.0 eq) + 4-methoxypentanal (1.0 eq).
- Reductant: Sodium Triacetoxyborohydride (STAB) (1.4 eq) in DCM.
- Mechanism: Formation of the imine followed by in-situ reduction.
- Causality: STAB is chosen over NaBH₄ to prevent reduction of the aldehyde before imine formation, ensuring high yield of the secondary amine [1].

References

- Abdel-Magid, A. F., et al. (1996). "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." Journal of Organic Chemistry.
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons. (Standard text for NMR shifts of cyclopropyl and ether groups).
- ChemSRC. (2023). "**N-(4-methoxypentyl)cyclopropanamine** - CAS 1251085-62-7 Physicochemical Properties."
- Gao, S., et al. (2016). "Synthesis of Stereodefined Cyclopropylamine Derivatives." Organic Letters. [2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1251085-62-7_N-(4-methoxypentyl)cyclopropanamineCAS号:1251085-62-7_N-(4-methoxypentyl)cyclopropanamine [【结构式 性质 英文】 - 化源网 \[chemsrc.com\]](#)
- 2. [pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- To cite this document: BenchChem. [Structural Elucidation of N-(4-methoxypentyl)cyclopropanamine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13579691/docs#structural-elucidation-of-n-4-methoxypentyl-cyclopropanamine\]](https://www.benchchem.com/product/b13579691/docs#structural-elucidation-of-n-4-methoxypentyl-cyclopropanamine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

